

# An In-depth Technical Guide to N-Benzylpropanamide: NMR Spectral Data Analysis

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## Compound of Interest

Compound Name: *N-Benzylpropanamide*

Cat. No.: B1265853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR) spectral data of **N-Benzylpropanamide**. It includes detailed tables of  $^1\text{H}$  and  $^{13}\text{C}$  NMR data, a complete experimental protocol for its synthesis, and visualizations to illustrate its chemical structure and key spectral correlations. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and analysis.

## NMR Spectral Data

The structural elucidation of **N-Benzylpropanamide** can be effectively achieved through the analysis of its  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra. The data presented below has been compiled from reliable chemical databases and is presented in a structured format for clarity and ease of comparison.

## $^1\text{H}$ NMR Spectral Data

The proton NMR spectrum of **N-Benzylpropanamide** exhibits characteristic signals corresponding to the protons of the benzyl and propanamide moieties. The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS), and the coupling constants ( $J$ ) are given in Hertz (Hz).

Proton Assignment	Chemical Shift ( $\delta$ ) / ppm	Multiplicity	Integration	Coupling Constant (J) / Hz
H-2', H-6'	7.20 - 7.40	Multiplet	2H	-
H-3', H-4', H-5'	7.20 - 7.40	Multiplet	3H	-
NH	~ 6.0 - 6.5	Broad Singlet	1H	-
CH <sub>2</sub> (benzyl)	4.45	Doublet	2H	5.7
CH <sub>2</sub> (propanamide)	2.23	Quartet	2H	7.4
CH <sub>3</sub>	1.17	Triplet	3H	7.4

## <sup>13</sup>C NMR Spectral Data

The carbon-13 NMR spectrum provides information on the different carbon environments within the **N-Benzylpropanamide** molecule. The chemical shifts ( $\delta$ ) are reported in ppm relative to TMS.

Carbon Assignment	Chemical Shift ( $\delta$ ) / ppm
C=O (amide)	173.3
C-1' (aromatic)	138.5
C-2', C-6' (aromatic)	128.7
C-3', C-5' (aromatic)	127.8
C-4' (aromatic)	127.4
CH <sub>2</sub> (benzyl)	43.6
CH <sub>2</sub> (propanamide)	29.8
CH <sub>3</sub>	9.8

# Experimental Protocol: Synthesis of N-Benzylpropanamide

This section details the experimental procedure for the synthesis of **N-Benzylpropanamide** via the acylation of benzylamine with propanoyl chloride.

## Materials:

- Propanoyl chloride
- Benzylamine
- Triethylamine (or other suitable base)
- Dichloromethane (or other suitable anhydrous solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Standard laboratory glassware and apparatus (round-bottom flask, dropping funnel, magnetic stirrer, etc.)

## Procedure:

- In a clean, dry round-bottom flask, dissolve benzylamine (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath with continuous stirring.
- Slowly add propanoyl chloride (1.05 equivalents) dropwise to the cooled solution via a dropping funnel over a period of 15-20 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 1-2 hours.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude **N-Benzylpropanamide** can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes).

## Visualizations

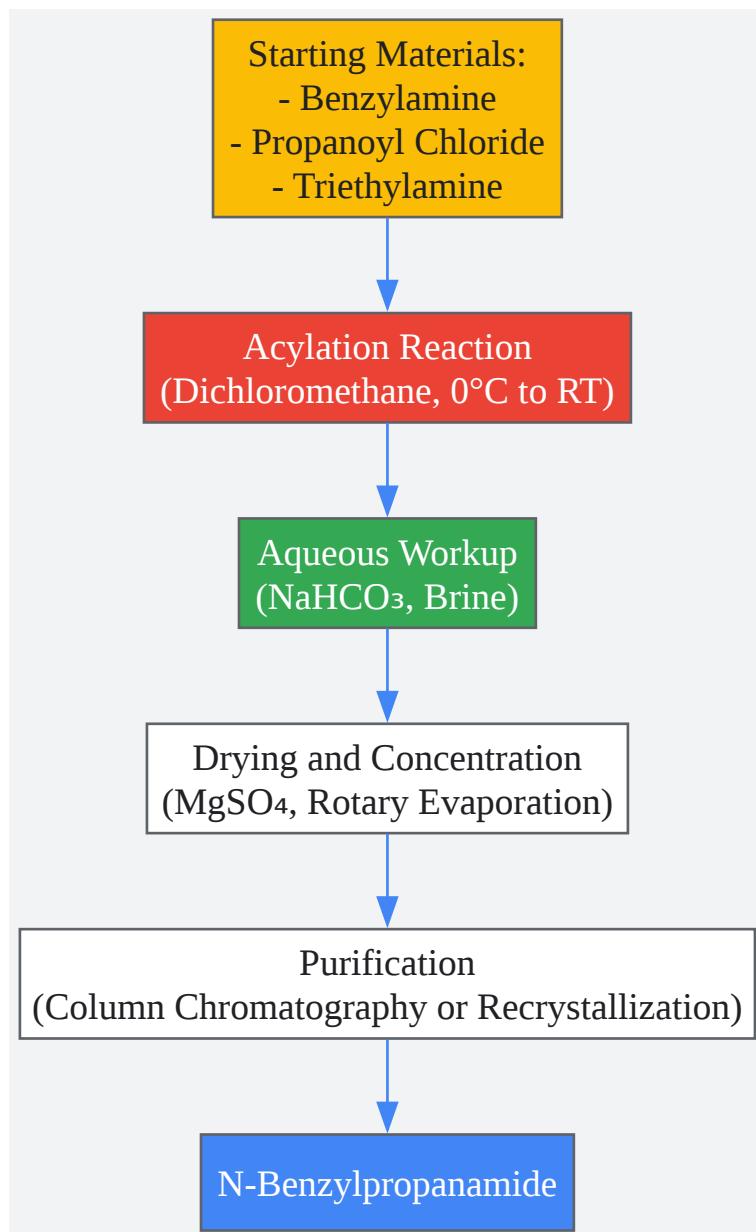
### Molecular Structure and NMR Assignments

The following diagram illustrates the chemical structure of **N-Benzylpropanamide** with annotations for the proton and carbon atoms corresponding to the NMR spectral data.

Caption: Molecular structure of **N-Benzylpropanamide** with atom labeling.

## Synthetic Workflow

The logical flow of the synthesis of **N-Benzylpropanamide** from its starting materials is depicted in the following workflow diagram.



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Caption: Experimental workflow for the synthesis of **N-Benzylpropanamide**.

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